

Technical Whitepaper: Synthesis, Applications, and Supply Chain Logistics of 2-Bromohexan-1-ol

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Compound of Interest

Compound Name: 1-Hexanol, 2-bromo-

CAS No.: 112586-72-8

Cat. No.: B14291954

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Executive Summary

2-Bromohexan-1-ol is a specialized vicinal halohydrin that serves as a critical building block in advanced organic synthesis, pharmaceutical development, and the production of complex flavors and fragrances[1]. Because it is typically generated as the minor regioisomer during the bromohydroxylation of 1-hexene, its commercial availability is highly fragmented, often requiring custom synthesis or rigorous chromatographic purification[2]. This guide provides an in-depth mechanistic analysis of its synthesis, validated experimental protocols, and strategic sourcing methodologies for R&D professionals.

Chemical Identity & Physicochemical Profiling

Understanding the physicochemical properties of 2-bromohexan-1-ol is essential for predicting its behavior in downstream reactions, such as base-catalyzed epoxidations or nucleophilic substitutions.

Property	Value
IUPAC Name	2-bromohexan-1-ol
CAS Registry Number	112586-72-8
Molecular Formula	C ₆ H ₁₃ BrO
Molecular Weight	181.07 g/mol
Exact Mass	180.01498 Da
Computed XLogP3	2.2
Topological Polar Surface Area	20.2 Å ²

Data compiled from computational descriptors and authoritative chemical databases[3].

Mechanistic Synthesis & Regioselectivity

The primary synthetic route to 2-bromohexan-1-ol involves the bromohydroxylation of 1-hexene. This reaction can be driven by traditional reagents like N-Bromosuccinimide (NBS) in aqueous media[4] or via modern electrochemical generation of bromine from hydrobromic acid[5].

The Causality of Regioselectivity: When the electrophilic bromine species (Br⁺) reacts with the π-bond of 1-hexene, it forms a cyclic bromonium ion intermediate. Because the alkyl chain is asymmetric, the two carbons of the bromonium ring are electronically distinct. The secondary carbon (C2) can better stabilize the developing partial positive charge in the transition state. Consequently, the nucleophilic attack by water occurs predominantly at the more substituted C2 position (Markovnikov-like addition), yielding 1-bromohexan-2-ol as the major product (~79%).

Attack at the less substituted C1 position yields 2-bromohexan-1-ol as the minor product (~21%)[2]. This inherent regioselectivity is the primary reason why pure 2-bromohexan-1-ol is relatively scarce on the commercial market.



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Regioselective pathways in the bromohydroxylation of 1-hexene yielding 2-bromohexan-1-ol.

Commercial Availability & Supply Chain Strategies

Due to the challenging regio-separation required to isolate the minor isomer, 2-bromohexan-1-ol is rarely stocked in bulk by general catalog suppliers. Procurement strategies must rely on specialized fine chemical distributors or custom synthesis providers.

Supplier Type	Sourcing Platforms / Examples	Availability Profile
Chemical Marketplaces	LookChem[1], Chemsr[6]	Aggregators that list multiple global vendors. Useful for identifying niche manufacturers with existing stock.
Custom Synthesis Providers	Dayang Chem (Hangzhou) Co., Ltd.[6]	On-demand synthesis (100g to bulk scale). Requires lead times but guarantees specific isomeric purity.
Fine Chemical Distributors	BenchChem[7]	Provide research-grade reagents for R&D. Typically supply smaller quantities (mg to g scale) for immediate laboratory use.

Quality Control Imperative: When sourcing this compound, it is critical to request a Certificate of Analysis (CoA) that includes ¹H-NMR or GC-MS spectra. Given the 79:21 product distribution

of the synthesis, inferior commercial batches may be heavily contaminated with the 1-bromohexan-2-ol isomer.

Applications in Drug Development & Synthesis

In pharmaceutical R&D, 2-bromohexan-1-ol acts as a highly functionalized bifunctional precursor^[1].

- **Epoxide Generation:** Treatment with a mild base (e.g., K_2CO_3 or $NaOH$) drives an intramolecular Williamson ether synthesis, yielding 1,2-epoxyhexane. This epoxide can subsequently undergo ring-opening with various amine nucleophiles to form β -amino alcohols, a ubiquitous motif in beta-blockers and other APIs.
- **Cross-Coupling & Substitution:** The primary alcohol can be protected (e.g., as a silyl ether), allowing the secondary bromide to participate in Grignard formations, nucleophilic substitutions (S_N2), or transition-metal-catalyzed cross-coupling reactions to build complex carbon frameworks.

Validated Experimental Protocol: Flow Electrochemical Bromohydroxylation

To bypass the hazards of molecular bromine and the poor atom economy of NBS, modern laboratories employ continuous-flow electrochemistry to synthesize bromohydrins. The following self-validating protocol details the conversion of 1-hexene to a separable mixture of bromohydrins^{[2][5]}.

Rationale for Experimental Choices: Flow chemistry ensures superior mass transfer and precise residence times, preventing over-oxidation. The use of a sacrificial $Na_2S_2O_3$ quench immediately neutralizes any residual electrogenerated bromine, preserving the integrity of the alcohol moiety.

Step-by-Step Methodology:

- **Reactor Setup:** Equip an electrochemical flow reactor (e.g., Vapourtec Ion) with a Platinum-coated Titanium cathode and a Graphite anode separated by a 0.5 mm FEP spacer (exposed surface area: 12 cm^2)^[2].

- Reagent Preparation: Prepare a homogeneous reaction solution containing 1-hexene (100 mM) and hydrobromic acid (600 mM, 48% w/w in water) in an acetonitrile solvent system[5].
- Electrolysis in Flow: Pump the solution through the reactor at a constant flow rate of 0.4 mL/min. Apply a constant current of 257 mA (equivalent to 4 F/mol)[5].
- Quenching: Direct the reactor outflow into a receiving flask containing an aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution. Causality: This instantly reduces unreacted Br_2 to inert Br^- , halting the reaction and preventing the oxidation of the newly formed hydroxyl group.
- Extraction: Remove the acetonitrile in vacuo. Extract the remaining aqueous phase with diethyl ether (3×25 mL). Wash the combined organic layers with brine (50 mL) and dry over anhydrous MgSO_4 [2].
- Chromatographic Isolation: Concentrate the crude product under reduced pressure. Purify via flash column chromatography (using an Ethyl Acetate/Petroleum ether gradient) to successfully resolve and isolate the pure 2-bromohexan-1-ol (minor regioisomer) from the 1-bromohexan-2-ol (major regioisomer)[2].

References

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